

# A Guide to Ensuring Reproducibility for 3-Phenylpropargylamine Hydrochloride Data

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## Compound of Interest

Compound Name: *3-Phenyl-2-propyn-1-amine hydrochloride*

CAS No.: *30011-36-0*

Cat. No.: *B1280505*

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For Researchers, Scientists, and Drug Development Professionals

## Foreword: The Criticality of Reproducibility in the Face of Scant Published Data

In the realm of scientific research, and particularly within drug development, the reproducibility of experimental data is the bedrock of progress. The ability to verify and build upon prior work is essential for the efficient allocation of resources and the validation of scientific claims.

However, researchers often encounter compounds with limited published characterization and application data, creating a significant hurdle to confident experimentation. 3-

Phenylpropargylamine hydrochloride (CAS 207851-78-3) is a case in point. A thorough survey of publicly available scientific literature and chemical supplier databases reveals a conspicuous absence of detailed experimental data for this specific salt.

This guide, therefore, deviates from a conventional comparison of existing datasets. Instead, it serves as a proactive manual for the discerning researcher. We will establish a "best-practice" framework for the synthesis, purification, and comprehensive characterization of 3-

Phenylpropargylamine hydrochloride. By adhering to these protocols, researchers can ensure the integrity and reproducibility of their own data, contributing to a more robust and reliable scientific record for this compound.

## The Challenge: A Paucity of Public Data for 3-Phenylpropargylamine Hydrochloride

A comprehensive search for experimental data associated with CAS number 207851-78-3 yields minimal specific information. While data for the free base, 3-phenylpropargylamine (CAS 78168-74-8), and related structures exist, validated analytical data for the hydrochloride salt remains elusive in the public domain. This presents a significant challenge for researchers who intend to use this compound, as the identity, purity, and stability of the material are not readily verifiable against a standard reference.

This lack of data underscores the importance of in-house validation before any experimental use. Without this crucial step, any observed biological activity or chemical reactivity could be erroneously attributed to the target compound when, in fact, it may stem from impurities or an altogether incorrect substance.

## A Proposed Synthetic Route and Considerations for Purity

While specific published synthetic procedures for 3-Phenylpropargylamine hydrochloride are scarce, a plausible and common method for the synthesis of propargylamines is the A3 coupling reaction (alkyne, aldehyde, amine). A hypothetical, yet chemically sound, protocol is presented below. This serves as a foundation for discussing potential impurities that may arise and the necessity of rigorous purification.

## Hypothetical Synthesis of 3-Phenylpropargylamine Hydrochloride

A potential synthesis involves a Mannich-type reaction between phenylacetylene, formaldehyde (or its solid equivalent, paraformaldehyde), and ammonia, followed by conversion to the hydrochloride salt.

Reaction Scheme:

Followed by:

Potential Impurities:

- Unreacted starting materials: Phenylacetylene, residual formaldehyde/paraformaldehyde.
- Side products: Polymeric materials from formaldehyde, products of self-coupling of phenylacetylene.
- Isomeric impurities: Depending on reaction conditions, other isomeric amines could potentially form.
- Solvent residues: From both the reaction and purification steps.

## Purification Strategy: Recrystallization

The most common and effective method for purifying solid organic compounds like amine hydrochlorides is recrystallization.

Experimental Protocol: Recrystallization

- Solvent Selection: Dissolve the crude 3-Phenylpropargylamine hydrochloride in a minimal amount of a suitable hot solvent or solvent mixture (e.g., isopropanol/diethyl ether, ethanol/ethyl acetate). The ideal solvent will dissolve the compound when hot but not when cold, while impurities remain soluble at all temperatures or are insoluble in the hot solvent.
- Hot Filtration: If insoluble impurities are present, perform a hot filtration to remove them.
- Crystallization: Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- Isolation: Collect the crystals by vacuum filtration.
- Washing: Wash the crystals with a small amount of the cold recrystallization solvent to remove any adhering impurities.

- Drying: Dry the crystals under vacuum to remove residual solvent.

The purity of the recrystallized material should be assessed using the analytical techniques described in the following section.

## The Core Directive: A Multi-technique Approach to Characterization for Unambiguous Structure and Purity Assessment

To ensure the reproducibility of your research, a comprehensive characterization of your 3-Phenylpropargylamine hydrochloride sample is not just recommended, it is imperative. The following analytical techniques, when used in concert, provide a detailed and verifiable profile of the compound.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is arguably the most powerful tool for elucidating the structure of organic molecules. Both  $^1\text{H}$  and  $^{13}\text{C}$  NMR should be performed.

- $^1\text{H}$  NMR: Will confirm the presence of the phenyl group, the acetylenic proton (if the free base is analyzed before salt formation), and the methylene and amine protons. The integration of the signals will confirm the relative number of protons in each environment.
- $^{13}\text{C}$  NMR: Will identify the number of unique carbon atoms and their chemical environments, including the characteristic signals for the alkyne carbons.

Table 1: Predicted  $^1\text{H}$  and  $^{13}\text{C}$  NMR Chemical Shifts for 3-Phenylpropargylamine Hydrochloride (in  $\text{D}_2\text{O}$  or  $\text{DMSO-d}_6$ )

| Assignment                  | Predicted $^1\text{H}$ Chemical Shift (ppm) | Predicted $^{13}\text{C}$ Chemical Shift (ppm) |
|-----------------------------|---------------------------------------------|------------------------------------------------|
| Phenyl-H                    | 7.2 - 7.6 (multiplet)                       | 128 - 132 (multiple signals)                   |
| $\text{C}\equiv\text{CH}$   | ~3.0 (singlet)                              | ~75                                            |
| $\text{Ph-C}\equiv\text{C}$ | Not applicable                              | ~85                                            |
| $-\text{CH}_2-$             | ~3.5 (singlet)                              | ~30                                            |
| $-\text{NH}_3^+$            | Variable, broad singlet                     | Not applicable                                 |

Note: Predicted values are based on known shifts for similar structural motifs. Actual values may vary depending on the solvent and concentration.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of the molecule, which can confirm its molecular weight. High-resolution mass spectrometry (HRMS) is particularly valuable as it can confirm the elemental composition. For 3-Phenylpropargylamine hydrochloride, analysis of the free base (after neutralization) is common.

- Expected Molecular Ion (as free base,  $\text{C}_9\text{H}_9\text{N}$ ):  $[\text{M}+\text{H}]^+ = 132.0813$  (calculated)

## Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in the molecule.

Table 2: Expected IR Absorption Frequencies for 3-Phenylpropargylamine Hydrochloride

| Functional Group                          | Expected Absorption Range ( $\text{cm}^{-1}$ ) |
|-------------------------------------------|------------------------------------------------|
| N-H stretch (amine salt)                  | 3200 - 2800 (broad)                            |
| C-H stretch (aromatic)                    | 3100 - 3000                                    |
| $\text{C}\equiv\text{C}$ stretch (alkyne) | ~2120 (weak)                                   |
| $\text{C}=\text{C}$ stretch (aromatic)    | 1600 - 1450                                    |

## Elemental Analysis

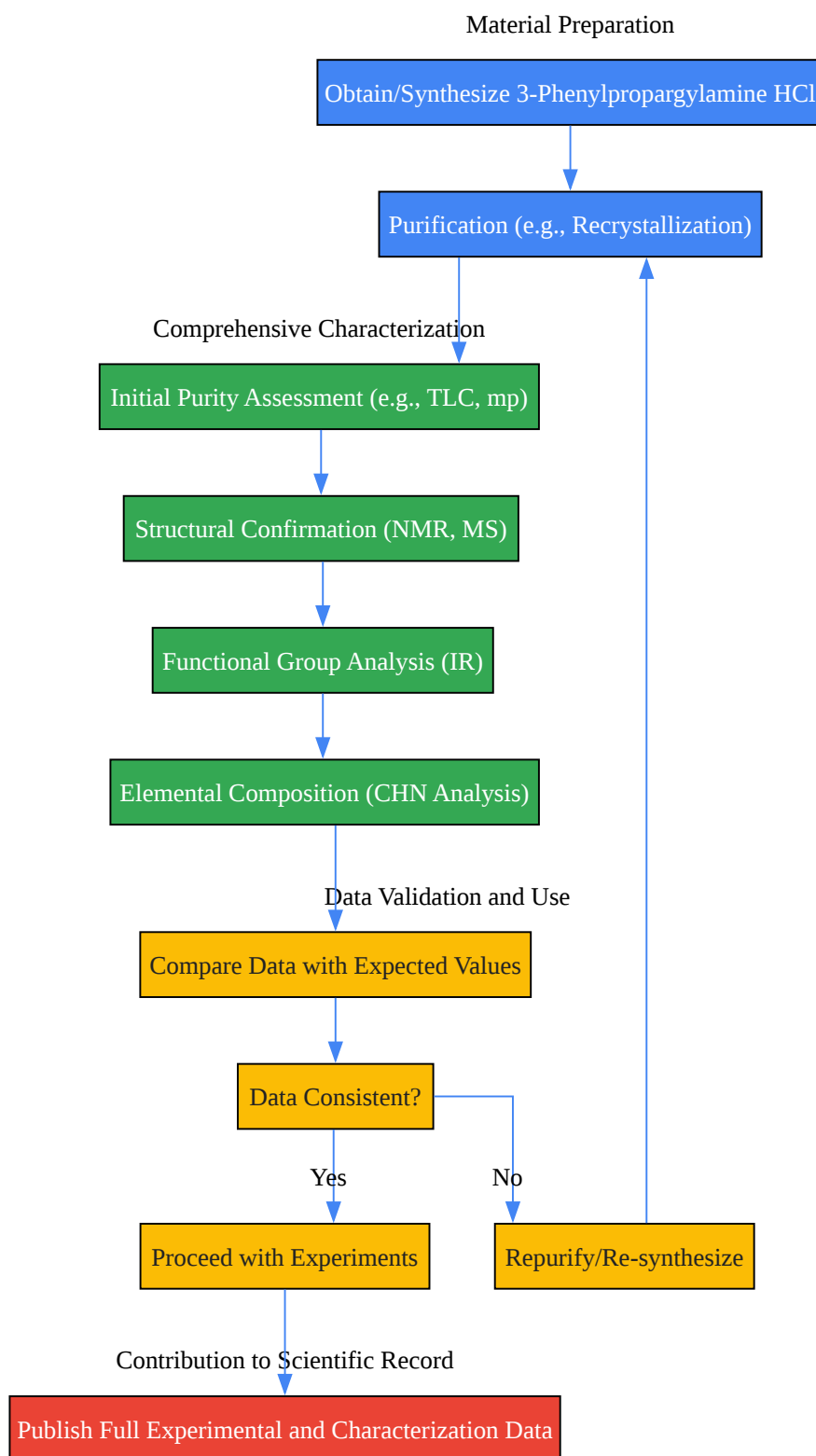
Elemental analysis provides the percentage composition of elements (C, H, N) in the compound. This is a fundamental technique for confirming the empirical formula of a synthesized compound.

Table 3: Calculated Elemental Composition of 3-Phenylpropargylamine Hydrochloride (C<sub>9</sub>H<sub>10</sub>ClN)

| Element       | Percentage |
|---------------|------------|
| Carbon (C)    | 64.48%     |
| Hydrogen (H)  | 6.01%      |
| Chlorine (Cl) | 21.15%     |
| Nitrogen (N)  | 8.36%      |

## Workflow for Ensuring Data Reproducibility

The following workflow is a practical guide for researchers to ensure the quality and reproducibility of their data when working with a compound with limited public information.



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